

An In-Depth Technical Guide to Laurylamine Hydrochloride (CAS 929-73-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Laurylamine hydrochloride*

Cat. No.: *B1198900*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Information

Laurylamine hydrochloride, also known as dodecylamine hydrochloride, is a primary aliphatic amine salt with the CAS number 929-73-7.[1][2] This white, solid organic compound is characterized by a 12-carbon aliphatic chain attached to a protonated amine group, paired with a chloride anion.[1] Its amphiphilic nature, possessing both a hydrophobic dodecyl tail and a hydrophilic amine head, underpins its diverse applications, notably as a cationic surfactant.[3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **laurylamine hydrochloride** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₈ ClN	[1] [3] [5]
Molecular Weight	221.81 g/mol	[1] [3] [6] [7]
Appearance	White to off-white solid/powder	[1] [2]
Melting Point	186-188 °C	[7]
Boiling Point	247-249 °C	[1]
Solubility	Moderately soluble in water (approx. 78 mg/L at 25 °C), soluble in methanol.	[1] [7]
Vapor Pressure	7.62 x 10 ⁻⁸ mm Hg	[2]

Chemical Identifiers

For unambiguous identification in databases and literature, the following identifiers are assigned to **laurylamine hydrochloride**.

Identifier Type	Identifier	Source(s)
CAS Number	929-73-7	[1] [3] [5] [6] [7]
EC Number	213-205-7	[5] [6]
PubChem CID	13582	[8]
ChEMBL ID	CHEMBL113050	[5] [6]
InChI	InChI=1S/C12H27N.ClH/c1-2-3-4-5-6-7-8-9-10-11-12-13;/h2-13H2,1H3;1H	[1] [5] [7]
InChIKey	TWFQJFPTTMIETC-UHFFFAOYSA-N	[1] [5] [7]
Canonical SMILES	<chem>CCCCCCCCCCCC[NH3+].[Cl-]</chem>	[8]
Synonyms	Dodecylamine hydrochloride, n-Dodecylammonium chloride, Laurylammonium hydrochloride	[1] [2] [3] [6]

Synthesis and Chemical Reactions

Synthesis of n-Dodecylamine Hydrochloride

A common laboratory-scale synthesis involves the direct reaction of dodecylamine with hydrochloric acid.[\[1\]](#)

Experimental Protocol:

- Materials: Dodecylamine, Methylene chloride, Anhydrous hydrogen chloride, Phosphorus pentoxide.
- Procedure:
 - Dissolve 85 g (0.46 mol) of dodecylamine in 500 mL of methylene chloride.

- Cool the solution to 0 °C in an ice bath.
- Saturate the solution with anhydrous hydrogen chloride gas over a period of 45 minutes.
- A white, crystalline solid of n-dodecylamine hydrochloride will precipitate.
- Separate the solid by filtration.
- Dry the product in a vacuum desiccator over phosphorus pentoxide.
- Yield: This method can provide a high yield of approximately 95.5% (97.5 g).[9]

Another synthetic route involves the reduction of 1-azidododecane.[1]

Chemical Reactivity

Laurylamine hydrochloride exhibits reactivity typical of an amine salt.

- Basicity: It acts as a weak base and will neutralize acids in exothermic reactions to form the corresponding salts and water.[1]
- Hydrolysis: In aqueous solutions, it can undergo hydrolysis to form dodecylamine and hydrochloric acid.[1]
- Reaction with Oxidizing Agents: It can react with strong oxidizing agents, which may produce hazardous byproducts such as carbon monoxide and nitrogen oxides.[1][3]
- Stability: The compound is generally stable under normal conditions.[3] However, under alkaline conditions, the free amine (dodecylamine) will precipitate.[3]

Applications in Research and Development

The unique physicochemical properties of **laurylamine hydrochloride** make it a versatile compound in various scientific and industrial applications.

Surfactant and Emulsifying Agent

As a cationic surfactant, **laurylamine hydrochloride** is effective at reducing surface tension.[3] This property is fundamental to its use as an emulsifying and dispersing agent.[3] The critical

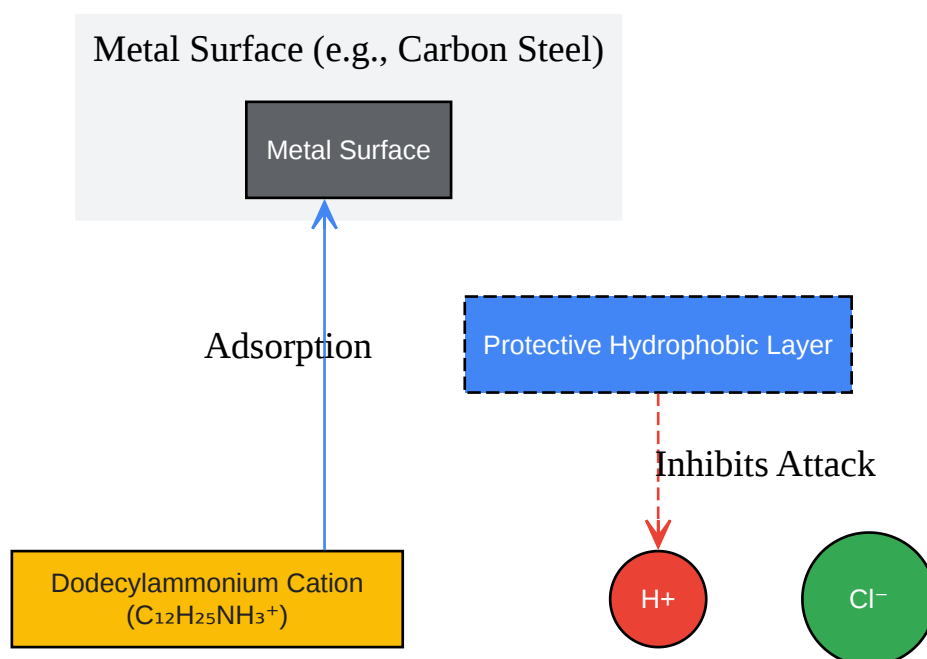
micelle concentration (CMC) is a key parameter for surfactants, representing the concentration at which micelle formation begins.[10] While the specific CMC for **laurylamine hydrochloride** is not readily available in the provided search results, the CMC of similar long-chain alkylamines is known to be influenced by factors such as chain length and the nature of the head group.

Corrosion Inhibition

Laurylamine hydrochloride is an effective corrosion inhibitor, particularly for carbon steel in acidic environments.[1]

Mechanism of Action:

The primary mechanism of inhibition is the adsorption of the dodecylamine cation onto the metal surface.[11][12] The polar amine head group ($-\text{NH}_3^+$) interacts with the charged metal surface, while the nonpolar hydrocarbon tail orients away from the surface. This forms a dense, hydrophobic barrier that isolates the metal from the corrosive medium, thereby impeding both anodic and cathodic corrosion reactions.[11] The adsorption can be a combination of physisorption and chemisorption.[11][12]



[Click to download full resolution via product page](#)

Corrosion inhibition by dodecylamine hydrochloride.

Experimental Protocol for Evaluation of Corrosion Inhibition:

- Weight Loss Method:
 - Coupon Preparation: Mechanically polish metal coupons with successive grades of abrasive paper, rinse with deionized water, degrease with acetone or ethanol, and dry.
 - Initial Weighing: Accurately weigh the prepared coupons.
 - Immersion: Immerse the coupons in the corrosive solution with and without various concentrations of **laurylamine hydrochloride**.
 - Exposure: Maintain the setup at a constant temperature for a specified duration (e.g., 24, 48, 72 hours).
 - Final Weighing: After exposure, clean the coupons to remove corrosion products and re-weigh.
 - Calculations: Determine the corrosion rate and inhibition efficiency.
- Electrochemical Methods (Potentiodynamic Polarization - PDP & Electrochemical Impedance Spectroscopy - EIS):
 - Cell Setup: Assemble a three-electrode cell with a working electrode (the metal sample), a reference electrode, and a counter electrode in the test solution.
 - Stabilization: Allow the system to stabilize by monitoring the Open Circuit Potential (OCP).
 - PDP Measurement: Scan the potential and measure the resulting current to determine corrosion potential (E_{corr}) and corrosion current density (i_{corr}).
 - EIS Measurement: Apply a small amplitude AC voltage over a range of frequencies to measure the impedance of the system, providing information on the charge transfer resistance.

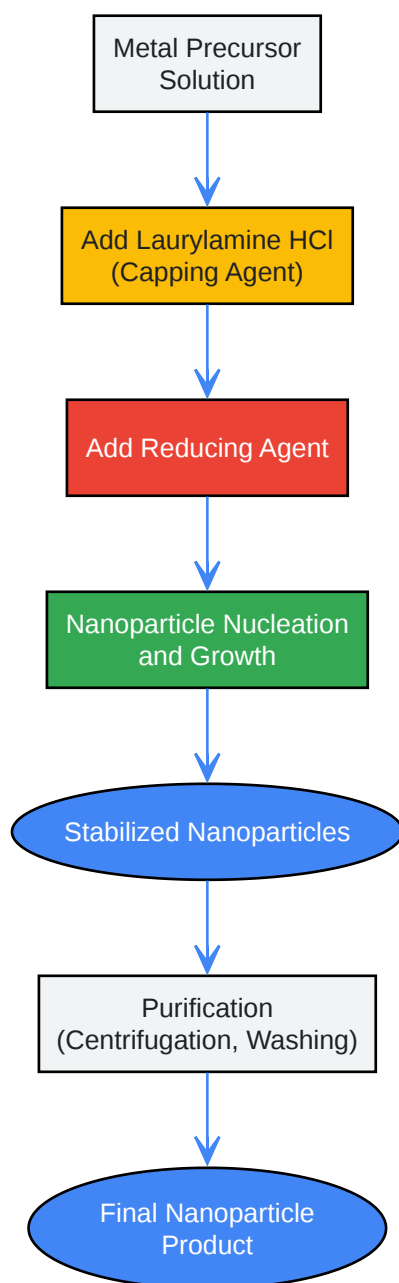
Workflow for evaluating corrosion inhibitors.

Nanoparticle Synthesis

Laurylamine hydrochloride and its free amine form, dodecylamine, are utilized as capping or stabilizing agents in the synthesis of nanoparticles.^{[13][14]} The amine group coordinates to the surface of the forming nanoparticles, while the long alkyl chain provides a steric barrier, preventing aggregation and controlling particle size and morphology.^[13] For instance, dodecylamine has been used in the synthesis of ultrasmall palladium nanoparticles.^{[15][16]} The concentration of dodecylamine can significantly influence the resulting nanoparticle size and shape.^[17]

General Experimental Workflow for Nanoparticle Synthesis:

- **Precursor Preparation:** Dissolve the metal precursor salt in a suitable solvent.
- **Addition of Capping Agent:** Introduce **laurylamine hydrochloride** or dodecylamine to the solution.
- **Reduction:** Add a reducing agent to initiate the formation of nanoparticles.
- **Growth and Stabilization:** Allow the nanoparticles to grow to the desired size, with the capping agent stabilizing their surface.
- **Purification:** Isolate and purify the nanoparticles through methods like centrifugation and washing.



[Click to download full resolution via product page](#)

General workflow for nanoparticle synthesis.

Role in Drug Development and Delivery

Laurylamine hydrochloride is mentioned as an organic intermediate in drug development.^[1] Its surfactant properties and the ability of its parent amine to act as a capping agent for nanoparticles suggest potential applications in drug delivery systems.^{[13][14]} Cationic surfactants can interact with negatively charged cell membranes, which can be a factor in drug

uptake.[18][19] However, this interaction can also lead to cytotoxicity.[18] The use of long-chain amines in lipid nanoparticles (LNPs), which are crucial for modern drug delivery, including mRNA vaccines, highlights the relevance of this class of molecules.[14]

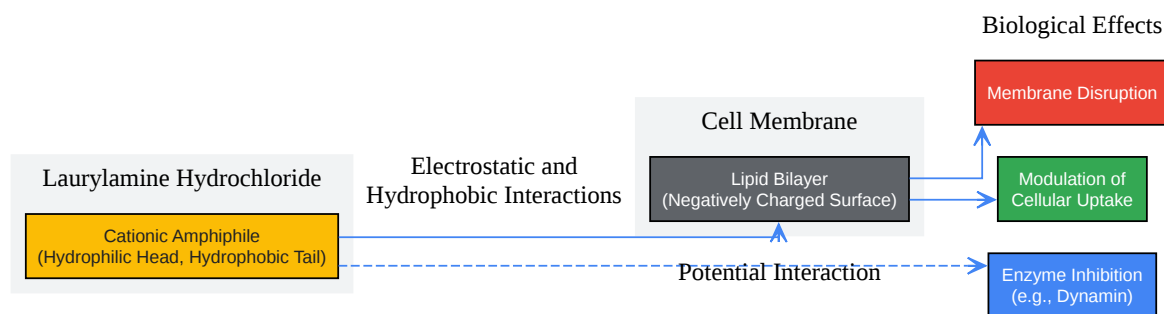
Biological Activity and Signaling Pathways

Direct studies on the specific signaling pathways affected by **laurylamine hydrochloride** are not readily available in the public domain. However, the biological activity can be inferred from the behavior of similar long-chain primary amines and cationic surfactants.

The primary biological interaction of such amphiphilic molecules is with cell membranes.[20] Due to the negative charge of bacterial cell surfaces, cationic surfactants like **laurylamine hydrochloride** are widely used as antimicrobial agents.[19][21] The proposed mechanism involves the disruption of the cell membrane's integrity.[20] The hydrophobic tail can insert into the lipid bilayer, leading to increased membrane fluidity, pore formation, and eventual cell lysis.[20]

In the context of eukaryotic cells, the interaction with the plasma membrane can influence cellular processes. The binding of cationic surfactant-DNA complexes to the cell membrane is a critical step in transfection, although it can also lead to the trapping of these complexes on the cell surface, limiting internalization.[22] Some long-chain amines have been shown to inhibit the activity of enzymes like dynamin GTPase, which is involved in endocytosis.[23]

It is important to note that the biological effects of long-chain alkylamines can include toxicity to aquatic organisms and potential irritant effects on skin, eyes, and the respiratory system in humans.[1][24]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Laurylamine hydrochloride | 929-73-7 [smolecule.com]
- 2. Dodecylamine hydrochloride - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Laurylamine hydrochloride - Surfactant - 表面活性剂百科 [surfactant.top]
- 4. CAS 929-73-7: Dodecylammonium chloride | CymitQuimica [cymitquimica.com]
- 5. laurylamine hydrochloride - Wikidata [wikidata.org]
- 6. Dodecylammonium chloride | C₁₂H₂₈ClN | CID 458426 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. DODECYLAMINE HYDROCHLORIDE | 929-73-7 [chemicalbook.com]
- 8. Dodecylamine, hydrochloride | C₁₂H₂₈ClN | CID 13582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. prepchem.com [prepchem.com]
- 10. Critical micelle concentration - Wikipedia [en.wikipedia.org]

- 11. benchchem.com [benchchem.com]
- 12. researchgate.net [researchgate.net]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- 15. Synthesis and characterization of dodecylamine-capped ultrasmall metallic palladium nanoparticles (2 nm) - Nanoscale Advances (RSC Publishing) [pubs.rsc.org]
- 16. Synthesis and characterization of dodecylamine-capped ultrasmall metallic palladium nanoparticles (2 nm) - Nanoscale Advances (RSC Publishing) DOI:10.1039/D5NA00528K [pubs.rsc.org]
- 17. Colloidal synthesis of C₆₀A₁₂O₄ nanoparticles using dodecylamine and their structural characterization [scielo.org.mx]
- 18. Cationic Surfactants: Self-Assembly, Structure-Activity Correlation and Their Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 19. biorxiv.org [biorxiv.org]
- 20. researchgate.net [researchgate.net]
- 21. biorxiv.org [biorxiv.org]
- 22. Gene transfer by cationic surfactants is essentially limited by the trapping of the surfactant/DNA complexes onto the cell membrane: a fluorescence investigation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Long chain amines and long chain ammonium salts as novel inhibitors of dynamin GTPase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Substrate specificity of a long-chain alkylamine-degrading Pseudomonas sp isolated from activated sludge - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Laurylamine Hydrochloride (CAS 929-73-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198900#laurylamine-hydrochloride-cas-number-929-73-7-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com